

Application Notes and Protocols: Titration Endpoint Determination Using Fast Sulphon Black F

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Compound of Interest

Compound Name: Fast Sulphon Black F

Cat. No.: B1349302

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Introduction

Fast Sulphon Black F (FSBF) is a highly selective metallochromic indicator used almost exclusively for the complexometric titration of copper(II) ions with ethylenediaminetetraacetic acid (EDTA).^{[1][2][3][4]} This indicator provides a sharp and distinct color change at the endpoint, ensuring accurate and precise quantification of copper in various samples.^[5] This document provides detailed application notes and protocols for the use of **Fast Sulphon Black F** in laboratory settings.

Principle of Titration

The titration is based on a complexometric reaction. Initially, **Fast Sulphon Black F** is added to the copper(II) solution in an ammoniacal buffer, forming a stable, colored complex. The color of this Cu(II)-FSBF complex is typically purple or crimson.^{[5][6]}

EDTA, a powerful chelating agent, is then slowly added from a burette.^[6] EDTA has a higher affinity for copper(II) ions than **Fast Sulphon Black F**. Consequently, EDTA progressively displaces the FSBF from the copper complex.^{[1][2]}

At the equivalence point, when all the copper(II) ions have been complexed by EDTA, the indicator is released back into its free form. The free indicator has a different color, typically

green, signaling the endpoint of the titration.[1][2][6] In solutions with a high concentration of copper(II), the initial pale blue of the cuprammonium ion will transition to a bright green at the endpoint.[6]

Quantitative Data Summary

The following table summarizes typical quantitative data for the complexometric titration of copper(II) with EDTA using **Fast Sulphon Black F** as an indicator.

Parameter	Value	Reference
Analyte	Copper(II) ions (Cu^{2+})	[6][7]
Titrant	Ethylenediaminetetraacetic acid (EDTA) solution	[1][2]
Indicator	Fast Sulphon Black F	[1][2]
Indicator Concentration	0.5% (w/v) in water	[7][8]
Buffer Solution	Ammonia-ammonium chloride buffer	[5][9]
pH	~10	[5][9]
Color Before Endpoint	Purple/Crimson (Cu-FSBF complex)	[5][6]
Color at Endpoint	Green (Free FSBF)	[1][2][6]

Example Titration Data:

Copper Chloride (CuCl_2) Concentration	EDTA Concentration	Volume of CuCl_2 Solution	Mean Volume of EDTA at Endpoint
0.02 M	0.02 M	25.00 mL	25.02 mL
0.02 M	0.02 M	10.00 mL	10.01 mL
0.02 M	0.02 M	5.00 mL	5.01 mL

Data adapted from a study on the titration of 0.02M copper chloride solution with 0.02M EDTA.
[\[7\]](#)

Experimental Protocols

Reagent Preparation

- 0.02 M EDTA Standard Solution: Dissolve 7.444 g of analytical grade disodium EDTA dihydrate ($\text{Na}_2\text{H}_2\text{Y} \cdot 2\text{H}_2\text{O}$) in deionized water and dilute to 1000 mL in a volumetric flask.
- 0.02 M Copper(II) Solution: Dissolve 3.412 g of copper(II) chloride dihydrate ($\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$) in deionized water and dilute to 1000 mL in a volumetric flask. The exact concentration can be standardized.
- **Fast Sulphon Black F** Indicator Solution (0.5% w/v): Dissolve 0.5 g of **Fast Sulphon Black F** powder in 100 mL of deionized water.[\[7\]](#)[\[8\]](#)[\[10\]](#)
- Ammonia Buffer (pH 10): Dissolve 70 g of ammonium chloride (NH_4Cl) in 570 mL of concentrated ammonia solution (sp. gr. 0.88) and dilute to 1000 mL with deionized water.[\[9\]](#)

Titration Procedure

- Pipette a known volume (e.g., 25.00 mL) of the copper(II) solution into a 250 mL conical flask.
- Add approximately 5 mL of the ammonia buffer solution to the flask.
- Add 2-3 drops of the **Fast Sulphon Black F** indicator solution. The solution should turn a purple or crimson color.
- Fill a burette with the 0.02 M EDTA standard solution and record the initial volume.
- Titrate the copper(II) solution with the EDTA solution, swirling the flask constantly.
- As the endpoint approaches, the color of the solution will begin to change. Add the EDTA dropwise.
- The endpoint is reached when the color of the solution changes sharply from purple/crimson to a clear green.

- Record the final volume of the EDTA solution used.
- Repeat the titration at least two more times to ensure concordant results.

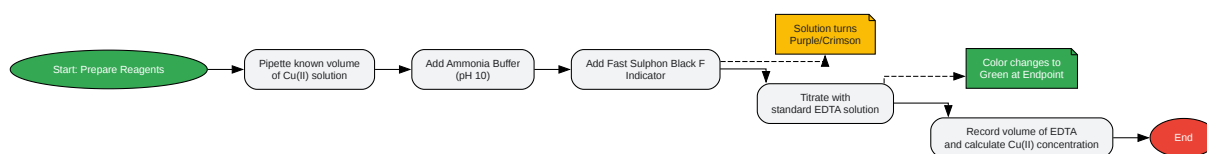
Calculation

The concentration of the copper(II) solution can be calculated using the following formula:

$$\text{Molarity of Cu}^{2+} = (\text{Molarity of EDTA} \times \text{Volume of EDTA}) / \text{Volume of Cu}^{2+}$$

Visualizations

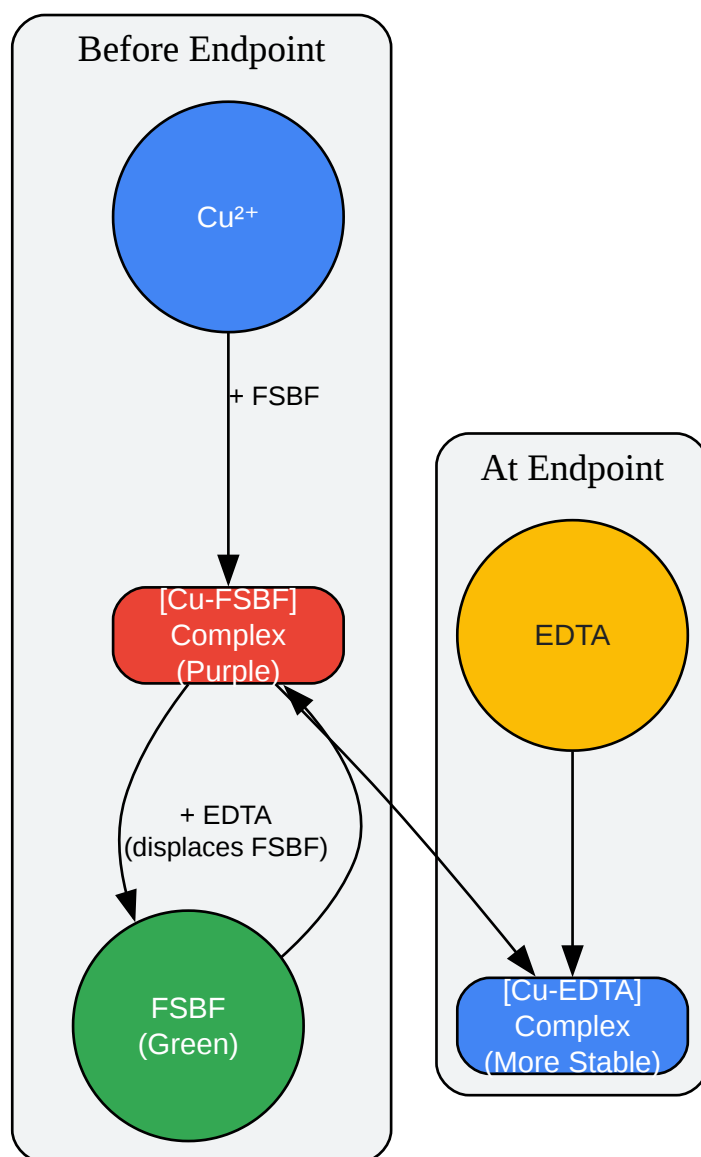
Titration Workflow



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Caption: Workflow for the complexometric titration of copper(II) with EDTA.

Chemical Mechanism of Color Change



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Caption: Displacement of FSBF by EDTA from the copper complex.

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